

Hexanophenone proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexanophenone

Cat. No.: B1345741

[Get Quote](#)

Proper disposal of **hexanophenone** is crucial for maintaining laboratory safety and ensuring environmental protection. As a substance that can cause skin, eye, and respiratory irritation, and is considered hazardous to water, it requires a dedicated waste management protocol.^[1]^[2] Adherence to institutional guidelines and local, state, and federal regulations is mandatory for the disposal of this and all laboratory chemicals.^[1]^[3]

Immediate Safety and Handling

Before handling **hexanophenone**, it is essential to be familiar with its properties and hazards. This information is critical for preventing accidental exposure and for responding effectively in case of a spill.

Personal Protective Equipment (PPE): When handling **hexanophenone**, always use appropriate personal protective equipment to minimize exposure.

- **Eye Protection:** Wear chemical splash-resistant safety glasses or goggles that conform to government standards such as OSHA 29 CFR 1910.133 or EU EN166.^[1]
- **Hand Protection:** Use chemically resistant gloves. Gloves must be inspected before use, and proper removal techniques should be employed to avoid skin contact.^[2]
- **Skin Protection:** Wear suitable protective clothing to prevent skin contact.^[1] In case of contact, immediately flush the skin with running water for at least 15 minutes and remove contaminated clothing.^[1]

- Respiratory Protection: Handle the chemical in a well-ventilated area, preferably under a chemical fume hood, to minimize the inhalation of vapors.[1][4] If ventilation is inadequate, use a NIOSH-approved respirator.[2]

Hexanophenone Properties

Understanding the physical and chemical properties of **hexanophenone** is essential for its safe handling and storage.

Property	Value
Molecular Formula	C ₁₂ H ₁₆ O[1]
Molecular Weight	176.26 g/mol [1]
Appearance	Low melting point solid or colorless liquid[1][2]
Melting Point	25-26 °C / 77-78.8 °F[5]
Boiling Point	265 °C / 509.2 °F[1]
Flash Point	113 °C / 235.4 °F (closed cup)[1]
Density	0.958 g/mL at 25 °C
Water Solubility	Insoluble

Step-by-Step Disposal Protocol

The disposal of **hexanophenone** waste must be managed through a systematic process to ensure safety and regulatory compliance. Do not pour **hexanophenone** down the drain or dispose of it in regular trash.[6][7]

1. Waste Identification and Segregation

- Classification: Treat all unused, surplus, or contaminated **hexanophenone** as hazardous waste.[1][6]
- Segregation: Do not mix **hexanophenone** waste with incompatible chemicals. It should be kept separate from strong oxidizing agents, acids, and bases.[4][5][8] Store in a dedicated

and compatible container.

2. Waste Collection and Containment

- Container Selection: Use a chemically compatible, leak-proof container for waste collection, preferably made of plastic or the original container if it is in good condition.[\[8\]](#)[\[9\]](#) Ensure the container cap is in new condition and seals securely.[\[8\]](#)
- Labeling: Clearly label the waste container with the words "Hazardous Waste," the full chemical name "**Hexanophenone**," and the date when waste was first added.[\[3\]](#)[\[9\]](#)
- Closure: Keep the waste container tightly closed at all times, except when adding waste.[\[6\]](#)[\[9\]](#)

3. On-Site Storage

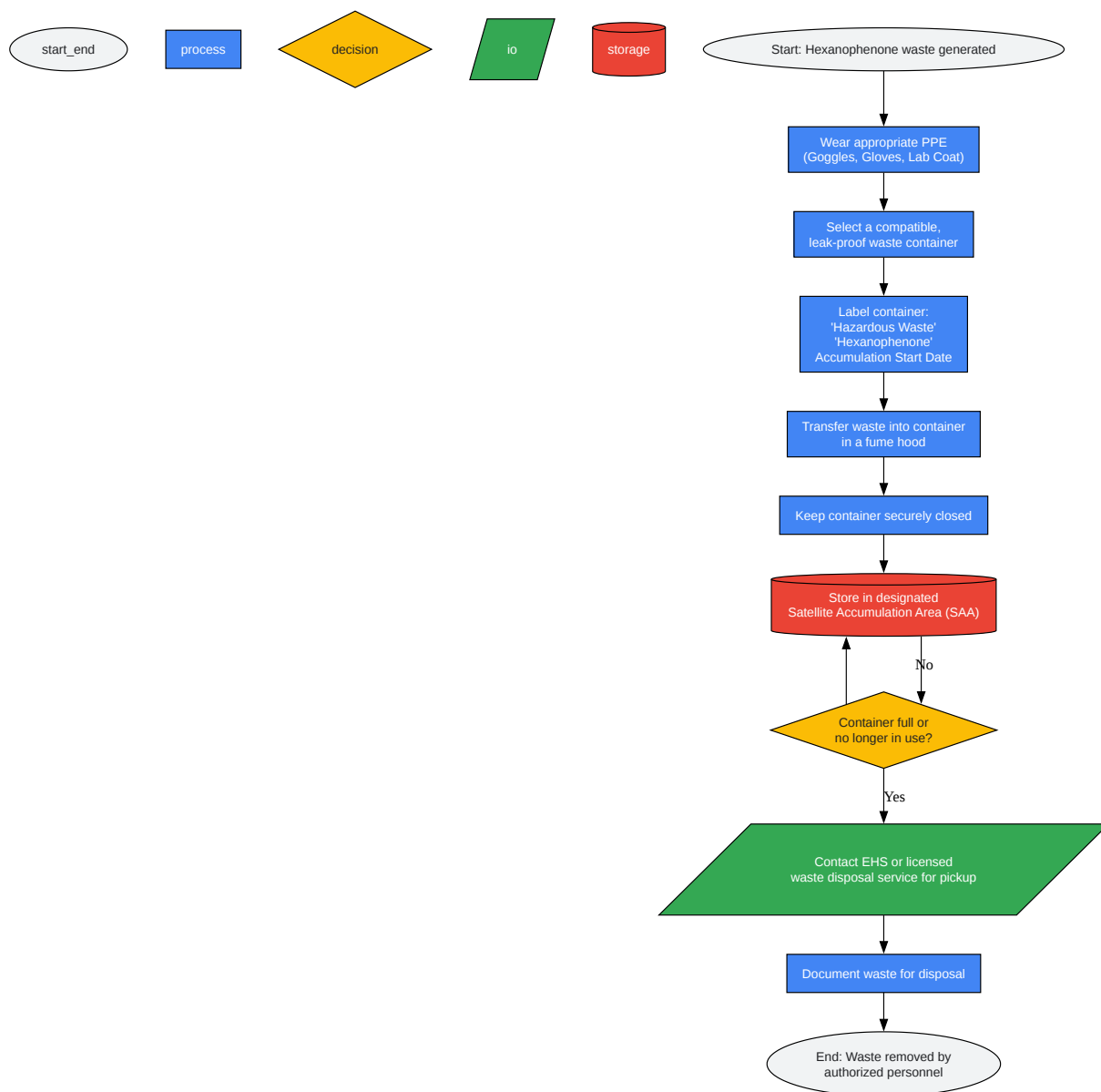
- Satellite Accumulation Area (SAA): Store the waste container in a designated SAA, which must be at or near the point of generation.[\[8\]](#)[\[9\]](#)
- Storage Conditions: Keep the container in a cool, dry, and well-ventilated area, away from direct sunlight, heat, and ignition sources.[\[4\]](#)
- Inspections: Conduct weekly inspections of the SAA to check for any leaks or container deterioration.[\[8\]](#)

4. Final Disposal Procedure

- Professional Disposal: The ultimate disposal of **hexanophenone** must be handled by a licensed professional waste disposal service or your institution's Environmental Health and Safety (EHS/OCRS) department.[\[2\]](#)[\[6\]](#)
- Surplus Chemicals: Offer surplus and non-recyclable **hexanophenone** to a licensed disposal company.[\[2\]](#)
- Empty Containers: A container that held **hexanophenone** should be managed as hazardous waste. Do not reuse the container.[\[1\]](#) It must be disposed of in the same manner as the chemical itself.[\[2\]](#)

5. Spill and Emergency Procedures

- Containment: In the event of a spill, prevent further leakage if it is safe to do so.[\[1\]](#) Remove all sources of ignition.[\[1\]](#)
- Cleanup: Wear appropriate PPE. Absorb the spill with an inert, non-combustible material such as sand, silica gel, or universal binder.[\[1\]](#)[\[5\]](#)
- Disposal of Spill Debris: Collect the absorbed material and place it into a suitable, closed, and labeled container for disposal as hazardous waste.[\[1\]](#)[\[2\]](#)
- Environmental Protection: Do not allow the spilled chemical to enter drains, waterways, or soil.[\[1\]](#)[\[10\]](#)



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **hexanophenone** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sds.metasci.ca [sds.metasci.ca]
- 2. chemicalbook.com [chemicalbook.com]
- 3. benchchem.com [benchchem.com]
- 4. consolidated-chemical.com [consolidated-chemical.com]
- 5. fishersci.com [fishersci.com]
- 6. vumc.org [vumc.org]
- 7. danielshhealth.com [danielshhealth.com]
- 8. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 9. ehrls.upenn.edu [ehrls.upenn.edu]
- 10. WERCS Studio - Application Error [assets.thermofisher.cn]
- To cite this document: BenchChem. [Hexanophenone proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1345741#hexanophenone-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com